

A Comparative Guide to the Biophysical Characterization of NVS-VHL720 Binding to VHL

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Compound of Interest

Compound Name: NVS-VHL720

Cat. No.: B12370099

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This guide provides an objective comparison of the biophysical characteristics of **NVS-VHL720** binding to the Von Hippel-Lindau (VHL) E3 ubiquitin ligase. As a molecular glue degrader, **NVS-VHL720**'s interaction with VHL is a critical determinant of its function in inducing the degradation of the neosubstrate, cysteine dioxygenase 1 (CDO1)[1]. This document presents a comparative analysis of **NVS-VHL720** with other well-characterized VHL ligands, supported by quantitative experimental data, detailed methodologies for key biophysical assays, and visualizations of the underlying biological and experimental frameworks.

Quantitative Comparison of VHL Ligand Binding Affinities

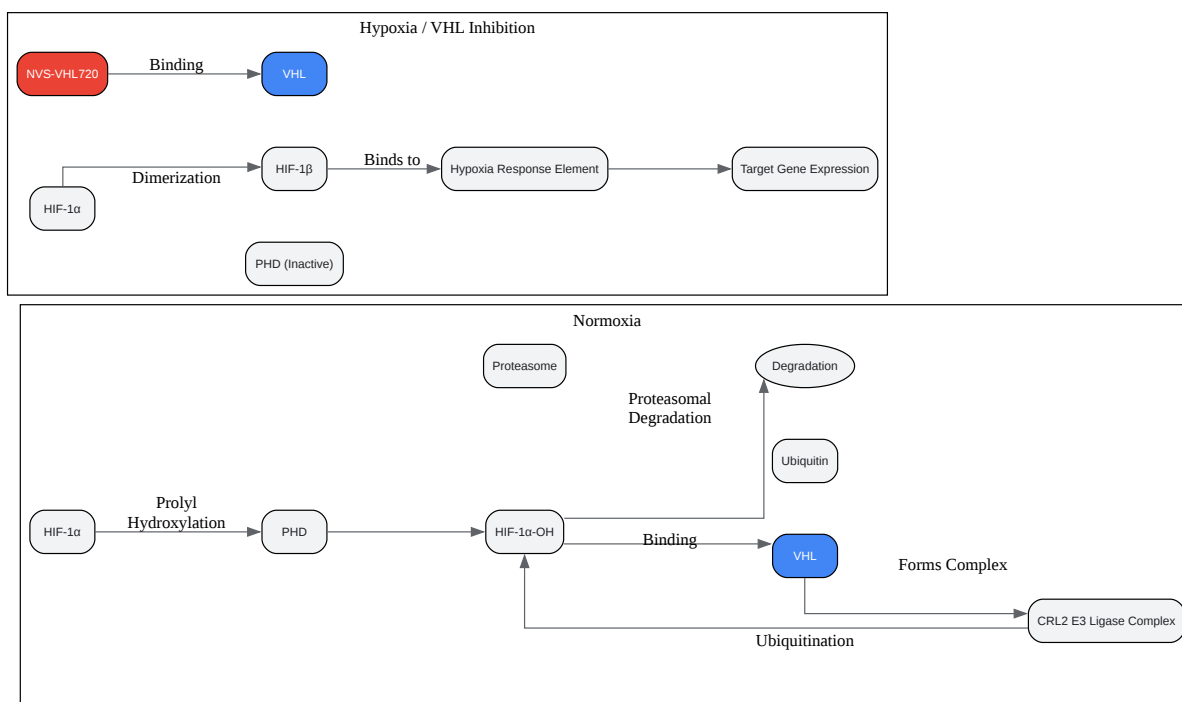
The binding affinity of a ligand to VHL is a primary indicator of its potential efficacy and is commonly determined using various biophysical techniques. The table below summarizes the dissociation constants (Kd) for **NVS-VHL720** and two prominent VHL inhibitors, VH298 and VH032, providing a clear basis for comparison.

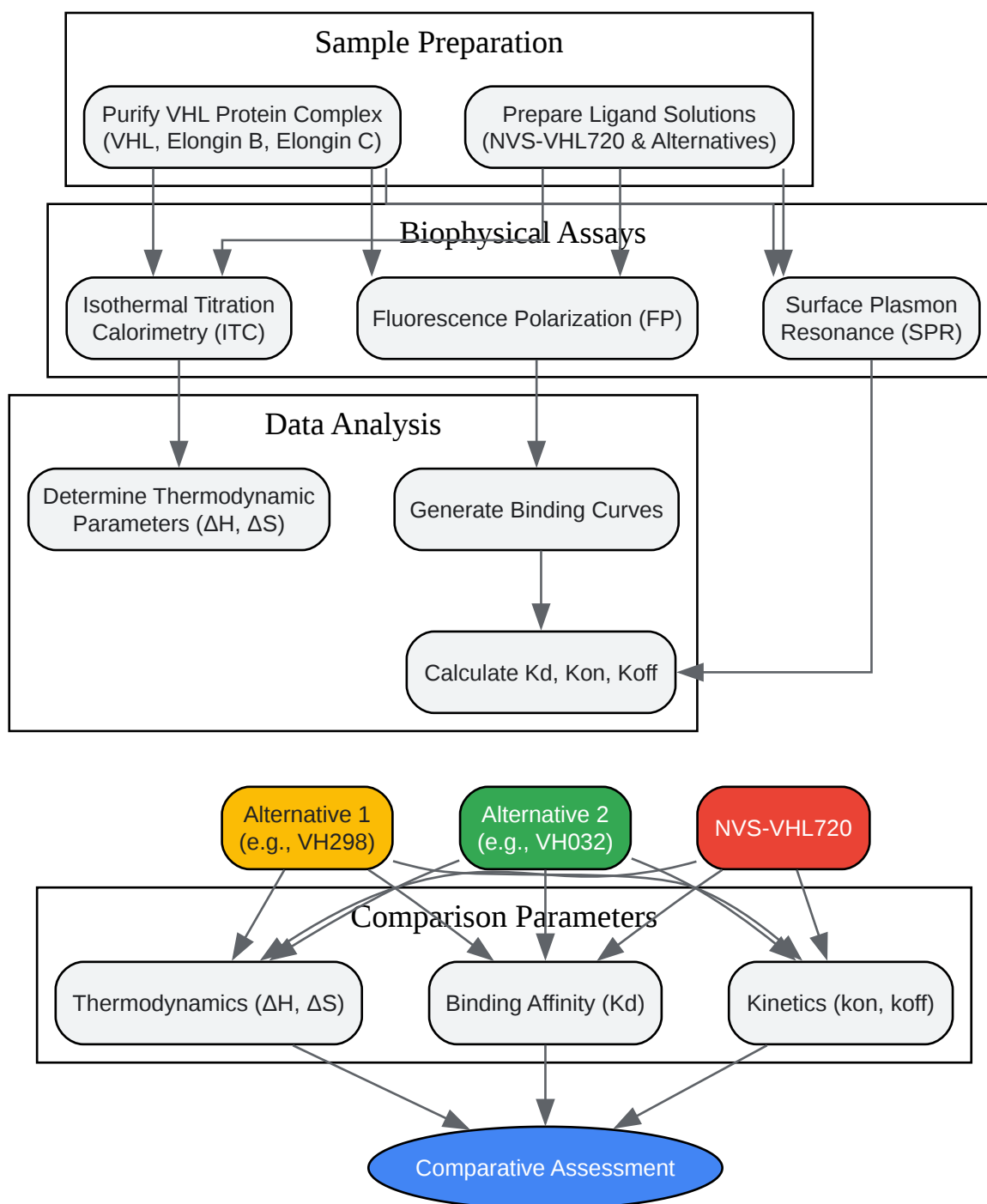
Ligand	Binding Affinity (Kd) to VHL	Measurement Method	Reference
NVS-VHL720 (Compound 4)	~1.1 μ M	Surface Plasmon Resonance (SPR)	[1] [2]
VH298	80 - 90 nM	Isothermal Titration Calorimetry (ITC) & Fluorescence Polarization (FP)	[3]
VH032	185 nM	Not Specified	

Note: The binding affinity for **NVS-VHL720** reflects its binary interaction with VHL, as reported in a 2024 bioRxiv preprint. The primary mechanism of **NVS-VHL720** is to induce and stabilize a ternary complex between VHL and CDO1.

Signaling Pathway and Experimental Overview

The following diagrams illustrate the key biological pathway involving VHL and the general experimental workflows used to characterize the binding of ligands like **NVS-VHL720**.





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